

comparing the pharmacokinetic profiles of LAS17 derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LAS17

Cat. No.: B10831071

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No Pharmacokinetic Data Found for "LAS17 Derivatives"

An extensive search for scientific literature and experimental data regarding the pharmacokinetic profiles of "LAS17 derivatives" did not yield any relevant results. The available information predominantly pertains to the LAS17 protein in yeast and a distinct chemical compound also designated LAS17.

The search results primarily discuss two main subjects referred to as "LAS17":

- **LAS17 Protein in Saccharomyces cerevisiae:** This is the yeast homolog of the mammalian Wiskott-Aldrich syndrome protein (WASP). It is a crucial component in actin polymerization and endocytosis. The research focuses on its cellular functions, its interactions with other proteins like Lsb1 and Lsb2, and its role in the organization of the actin cytoskeleton.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **LAS17, the GSTP1 Inhibitor:** A chemical compound named LAS17 is identified as a potent and selective irreversible inhibitor of Glutathione S-Transferase Pi (GSTP1).[\[5\]](#) This compound is used in cancer research, and some in vitro and in vivo studies on its effects on cancer cells and tumor growth are available. However, detailed pharmacokinetic data or studies on its derivatives are not present in the search results.

No literature was found that describes the development or pharmacokinetic testing of a series of chemical compounds referred to as "**LAS17** derivatives." One study on the pharmacokinetics of 17-(allylamino)-17-demethoxygeldanamycin (17AAG), an HSP90 inhibitor, was found, but this compound is not identified as a derivative of "**LAS17**".

Due to the absence of any data on the pharmacokinetic profiles of "**LAS17** derivatives," it is not possible to create a comparison guide, summarize quantitative data in tables, provide experimental protocols, or generate the requested visualizations. Further clarification on the specific compounds of interest is required to proceed.

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References

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- To cite this document: BenchChem. [comparing the pharmacokinetic profiles of LAS17 derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831071#comparing-the-pharmacokinetic-profiles-of-las17-derivatives]

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